Characterization challenges of 1-Methyl-4-nitro-1H-pyrazol-5-amine

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Compound of Interest

Compound Name:	*1-Methyl-4-nitro-1H-pyrazol-5-amine*
CAS No.:	*19868-85-0*
Cat. No.:	*B009965*

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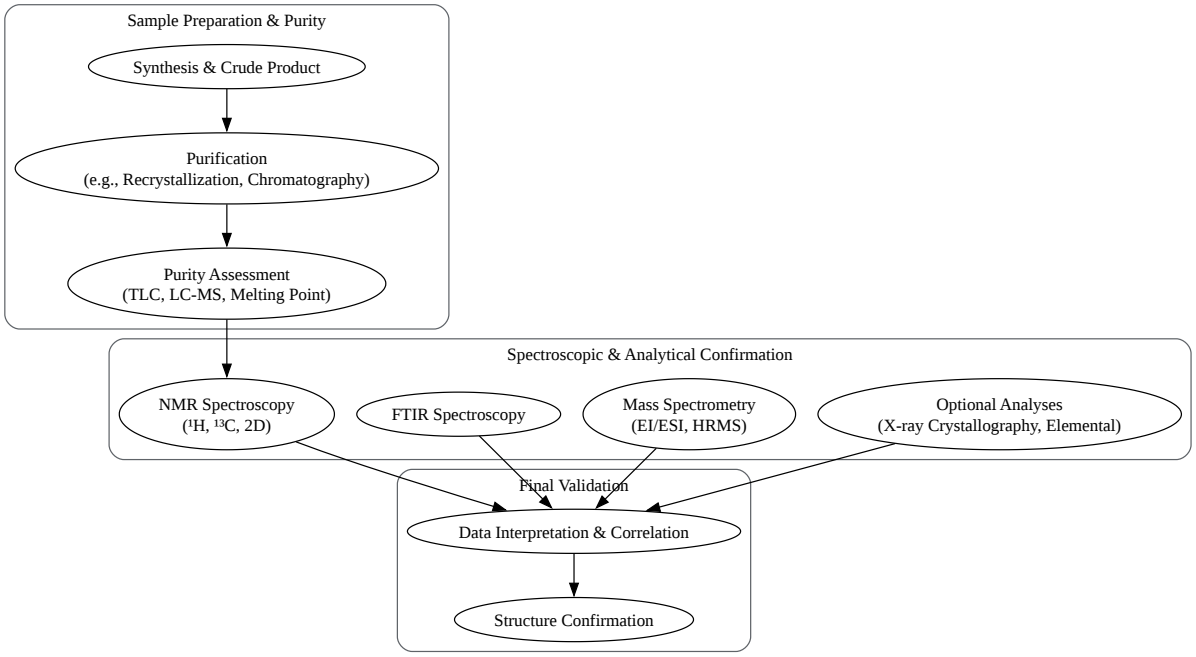
Technical Support Center: 1-Methyl-4-nitro-1H-pyrazol-5-amine

Welcome to the technical support resource for **1-Methyl-4-nitro-1H-pyrazol-5-amine** (CAS No. 19868-85-0). This guide is designed for researchers, medicinal chemists, and drug development professionals to navigate the unique characterization challenges presented by this molecule. Its structure, combining a pyrazole core, a methyl group, a primary amine, and an electron-withdrawing nitro group, gives rise to specific spectroscopic behaviors and potential stability issues that require careful consideration. This document provides in-depth, field-proven insights in a troubleshooting-focused Q&A format.

Overview of Structural Features

1-Methyl-4-nitro-1H-pyrazol-5-amine is a heterocyclic compound with a molecular weight of 142.12 g/mol and the formula $C_4H_6N_4O_2$[1]. The interplay between the electron-donating primary amine ($-NH_2$) and the strongly electron-withdrawing nitro group ($-NO_2$) on the aromatic pyrazole ring dictates its chemical reactivity and spectroscopic properties. Nitropyrazoles are

noted for their thermal stability and resistance to oxidation and hydrolysis, making them robust scaffolds in various applications, including energetic materials and pharmaceuticals[2][3].



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Section 1: Physicochemical Properties & Handling FAQs

Q1: What is the expected solubility of this compound? I'm having trouble finding a suitable solvent for NMR.

A1: The molecule has both polar (amine, nitro) and non-polar (methyl, pyrazole ring) characteristics. While highly non-polar solvents like hexanes are unlikely to work, solubility is expected in common deuterated solvents.

- Starting Point: Begin with Deuterated Dimethyl Sulfoxide (DMSO-d_6) or Deuterated Methanol (CD_3OD). DMSO-d_6 is often an excellent choice for heterocyclic amines as it can effectively solvate the molecule and slow down proton exchange, leading to sharper N-H signals in NMR.
- Alternative: Deuterated Chloroform ($CDCl_3$) may also work, but the amine protons might appear very broad or exchange completely.
- Causality: The nitro and amine groups can participate in hydrogen bonding, favoring polar aprotic solvents like DMSO. The pyrazole ring itself contributes to this polarity[4].

Q2: Are there any stability or reactivity concerns I should be aware of during characterization?

A2: While the nitropyrazole core is generally stable, the primary amine introduces potential reactivity[3].

- Light Sensitivity: Aromatic amines and nitro compounds can be light-sensitive over time. It is good practice to store the compound in an amber vial and minimize exposure to direct light.
- Oxidative Stability: The amine group is susceptible to oxidation, which could lead to sample discoloration (e.g., turning yellow or brown). Store under an inert atmosphere (N_2 or Ar) for long-term stability.
- Acidity/Basicity: The amine group is basic, while the pyrazole N-H in related, unsubstituted nitropyrazoles can be acidic[2]. In your N-methylated compound, the primary amine is the main site of basicity. Avoid strongly acidic or basic conditions during workup or analysis unless intentionally forming a salt, as this could lead to degradation.

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Section 2: Nuclear Magnetic Resonance (NMR) Spectroscopy Troubleshooting

Q1: What are the expected ^{1}H and ^{13}C NMR chemical shifts for **1-Methyl-4-nitro-1H-pyrazol-5-amine**?

A1: Exact experimental data is scarce, but we can predict the spectral features based on analysis of structurally similar compounds[5][6]. The strong electron-withdrawing effect of the nitro group and the electron-donating amine will significantly influence the chemical shifts.

Proton (^{1}H) Assignment	Expected Chemical Shift (δ, ppm)	Notes / Rationale
Pyrazole-CH	7.5 - 8.5	This lone proton is on a carbon (C3) situated between two nitrogen atoms and adjacent to the nitro-substituted carbon. The nitro group's deshielding effect will push it significantly downfield.
Amine-NH_2	5.0 - 7.0 (broad)	Highly variable and solvent-dependent. Expected to be a broad singlet. In DMSO-d_6, it may be sharper. Perform a D_2O exchange to confirm this peak.
N-Methyl (N-CH_3)	3.5 - 4.0	The methyl group is attached to a ring nitrogen, placing it in a chemical environment typical for N-methyl heterocycles.

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Carbon (^{13}C) Assignment	Expected Chemical Shift (δ, ppm)	Notes / Rationale
C-NO_2 (C4)	145 - 155	The carbon directly attached to the nitro group will be strongly deshielded and appear far downfield[5].
C-NH_2 (C5)	140 - 150	The carbon attached to the amine group is also significantly affected by the electronic environment of the ring.
Pyrazole-CH (C3)	125 - 135	The protonated carbon of the pyrazole ring.
N-Methyl (N-CH_3)	35 - 45	Typical range for an N-methyl carbon on a heterocyclic ring.

Q2: My amine (NH_2) proton signal is extremely broad or not visible in $CDCl_3$. Is my sample degrading?

A2: This is a common and expected phenomenon, not necessarily a sign of degradation.

- Causality (Proton Exchange): Primary amine protons are acidic and can undergo rapid chemical exchange with trace amounts of acidic protons in the solvent (including water) or on the glass surface of the NMR tube. This rapid exchange leads to signal broadening, sometimes to the point where the peak merges with the baseline.
- Troubleshooting Protocol (D_2O Exchange):
  - Acquire a standard ^1H NMR spectrum of your sample.
  - Add one or two drops of Deuterium Oxide (D_2O) to the NMR tube.
  - Shake the tube vigorously for 30-60 seconds.
  - Re-acquire the ^1H NMR spectrum.

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- Expected Result: The broad amine signal should disappear or significantly decrease in intensity. This occurs because the amine protons (NH_2) exchange with deuterium atoms (ND_2) from D_2O, and deuterium is not observed in ^1H NMR. This validates the peak's assignment.

- Alternative Solvents: Running the sample in DMSO-d_6 often helps. DMSO is a hydrogen bond acceptor, which can slow down the rate of proton exchange and result in a sharper, more defined NH_2 peak[7].

Q3: The aromatic signal I expected to be a singlet appears slightly broadened. Why?

A3: This can be due to a quadrupolar effect from the adjacent nitrogen atoms.

- Causality (Quadrupolar Broadening): Nitrogen-14 (the most abundant isotope) has a nuclear spin I=1 and is a quadrupolar nucleus. Its non-spherical charge distribution can interact with the local electric field gradient, leading to rapid relaxation. This rapid relaxation can cause broadening of signals from nearby protons (in this case, the C3-H). The effect is usually subtle but can reduce the resolution of the peak.

- Troubleshooting: Ensure the sample is well-shimmed. While you cannot eliminate this intrinsic effect, acquiring the spectrum at a higher temperature might sharpen the signal by changing relaxation rates. However, be mindful of sample stability at elevated temperatures.

Section 3: Fourier-Transform Infrared (FTIR) Spectroscopy Troubleshooting

Q1: What are the key diagnostic peaks for this molecule in an FTIR spectrum?

A1: The FTIR spectrum will be dominated by the strong signals from the amine and nitro groups. These are crucial for confirming the presence of both functionalities.

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Functional Group	Vibration Type	Expected Wavenumber (cm^{-1})	Appearance
Primary Amine	N-H Asymmetric & Symmetric Stretch	3300 - 3500	Two distinct, medium-to-sharp peaks. A classic indicator of a primary amine ($-NH_2$).
Primary Amine	N-H Scissoring (Bend)	1590 - 1650	Medium to strong peak.
Nitro Group	N-O Asymmetric Stretch	1550 - 1475	Very strong, sharp peak. This is one of the most characteristic absorptions for aromatic nitro compounds[8].
Nitro Group	N-O Symmetric Stretch	1360 - 1290	Strong, sharp peak[8].
Aromatic Ring	C=C / C=N Stretch	1400 - 1600	Multiple medium-to-weak peaks.
Aromatic C-H	C-H Stretch	> 3000	Weak peaks.
Alkyl C-H (Methyl)	C-H Stretch	2850 - 3000	Weak to medium peaks.

Q2: My N-H stretching region shows one broad peak instead of two sharp ones. What could be the cause?

A2: This is typically due to either hydrogen bonding or the presence of water contamination.

- Causality (Hydrogen Bonding): In a concentrated sample or in the solid state (KBr pellet), extensive intermolecular hydrogen bonding can occur between the amine N-H and the nitro group's oxygen atoms. This causes the individual N-H stretching bands to merge and broaden.

- Troubleshooting (Sample Preparation):

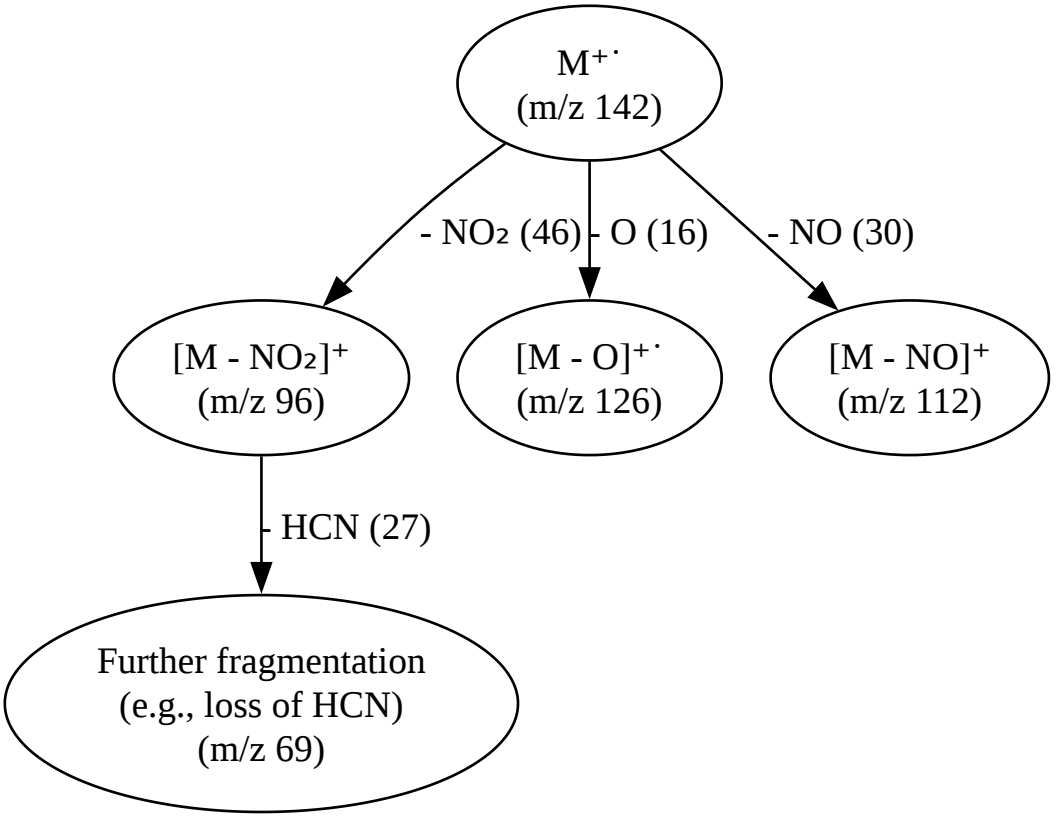
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- Dilute Solution: If possible, acquire the spectrum in a dilute solution using a non-polar solvent (e.g., CCl_4, if soluble) to minimize intermolecular H-bonding.
- Drying: Ensure your sample is rigorously dry. Water has a very broad O-H stretch in the 3200-3600 cm^{-1} region that can easily obscure the N-H signals. Dry your sample under high vacuum before preparing a KBr pellet or mull.

Section 4: Mass Spectrometry (MS) Troubleshooting

Q1: What fragmentation patterns should I expect in the mass spectrum?

A1: The fragmentation will be guided by the pyrazole ring and the nitro group. The molecular ion peak (M^+) should be observed at m/z 142.



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- Nitro Group Fragmentation: Aromatic nitro compounds characteristically lose oxygen species[9]. Expect to see fragments corresponding to:

- $[M - NO_2]^+$: Loss of the entire nitro group (m/z 142 - 46 = 96). This is often a significant fragment.
- $[M - NO]^+$: Loss of nitric oxide (m/z 142 - 30 = 112).
- $[M - O]^{+\cdot}$: Loss of a single oxygen atom (m/z 142 - 16 = 126).

- Pyrazole Ring Fragmentation: The pyrazole ring itself can fragment. A common pathway for pyrazoles is the loss of hydrogen cyanide (HCN)[10]. This can occur from the $[M - NO_2]^+$ fragment, leading to a peak at m/z 69 (96 - 27).

Q2: The molecular ion (M^+) peak is very weak or absent in my Electron Impact (EI) spectrum. How can I confirm the molecular weight?

A2: A weak or absent molecular ion is common for molecules that fragment easily.

- Causality: The high energy of EI-MS can cause the newly formed molecular ion to fragment immediately, especially if there are stable neutral losses, such as the NO_2 radical.

- Troubleshooting (Soft Ionization):
  - Switch to a "soft" ionization technique. These methods impart less energy to the molecule, making the molecular ion more likely to survive.
  - Electrospray Ionization (ESI): This is an excellent choice. Given the basic amine group, you are very likely to observe the protonated molecule, $[M+H]^+$, at m/z 143 in positive ion mode.
  - Chemical Ionization (CI): Another soft technique that would likely show a prominent $[M+H]^+$ peak.
  - High-Resolution Mass Spectrometry (HRMS): Use HRMS (e.g., ESI-TOF) to confirm the elemental composition. The exact mass of $[C_4H_6N_4O_2 + H]^+$ is 143.0563, which provides unambiguous confirmation of your molecular formula.

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